

Pomalidomide-C6-NHS Ester: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Pomalidomide-C6-NHS ester

Cat. No.: B12394778

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Pomalidomide-C6-NHS ester**, a crucial tool in the development of targeted protein degraders, particularly Proteolysis Targeting Chimeras (PROTACs). This document details its structure, physicochemical properties, and mechanism of action, along with practical experimental protocols and key signaling pathways.

Core Structure and Properties

Pomalidomide-C6-NHS ester is a functionalized derivative of pomalidomide, an immunomodulatory drug. It incorporates a pomalidomide moiety for binding to the E3 ubiquitin ligase Cereblon (CRBN), a C6 alkyl linker to provide spatial separation, and a reactive N-hydroxysuccinimide (NHS) ester for covalent conjugation to primary amines on target proteins or ligands.^[1]

Chemical Structure

Chemical Formula: C₂₄H₂₆N₄O₈

SMILES:

O=C(ON1C(=O)CCC1=O)CCCCCN1C(=O)C2=C(C1=O)C=CC=C2N(C3=O)C(CC3)C(=O)N

InChI Key: Not readily available.

Physicochemical Properties

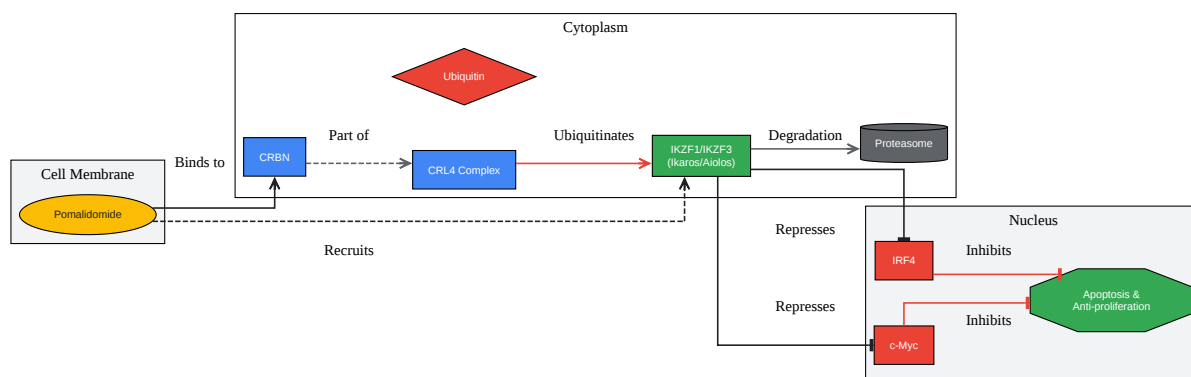
The following table summarizes the key quantitative properties of **Pomalidomide-C6-NHS ester** and its parent compound, pomalidomide.

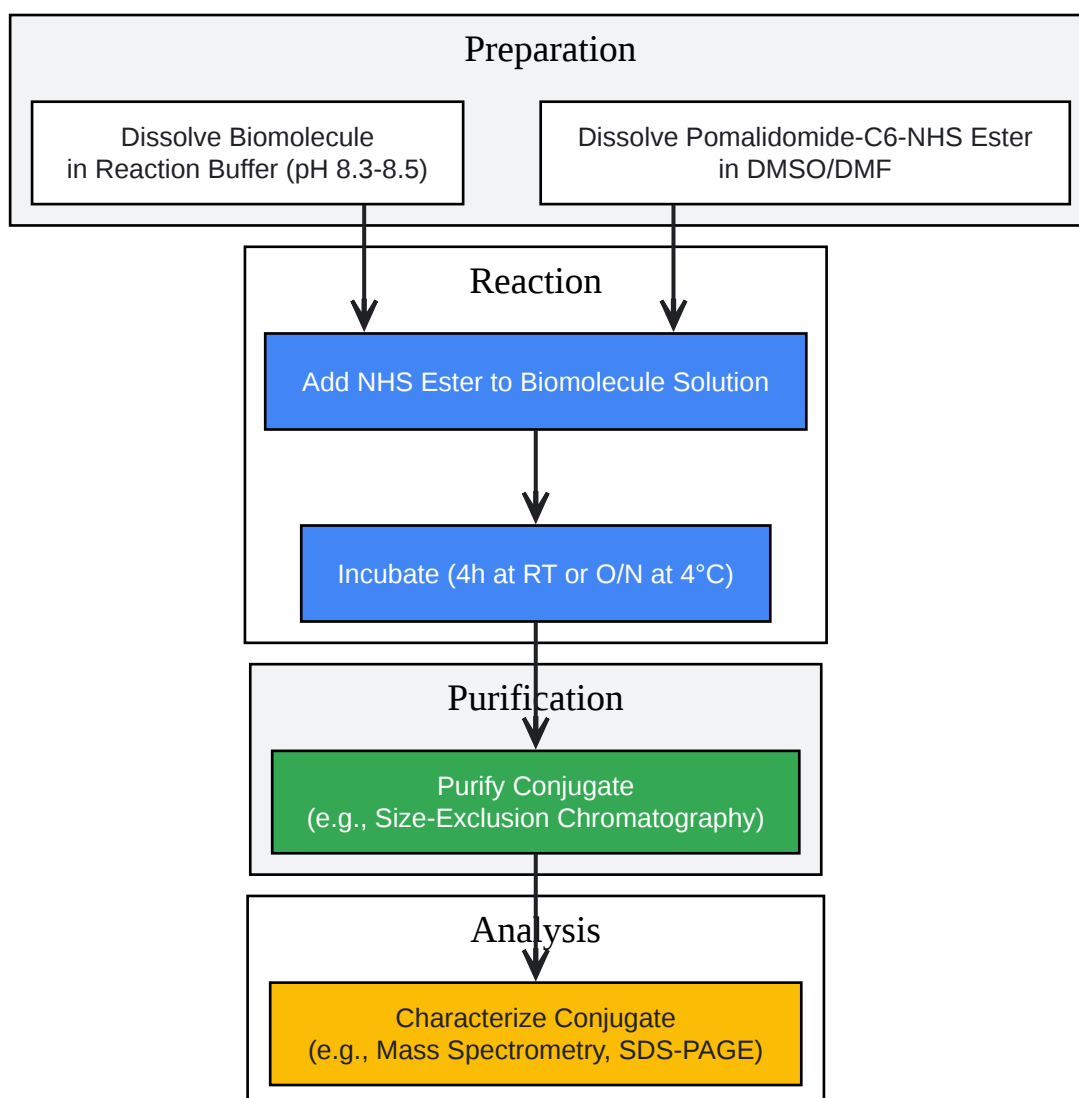
Property	Pomalidomide-C6-NHS Ester	Pomalidomide (Parent Compound)	Reference(s)
Molecular Weight	498.49 g/mol	273.24 g/mol	[2][3]
Appearance	-	Solid yellow powder	[4]
Solubility	Soluble in DMSO and DMF	Soluble in DMSO (~15 mg/mL) and DMF (~10 mg/mL). Sparingly soluble in aqueous buffers (~0.01 mg/mL). For aqueous solutions, it is recommended to first dissolve in DMSO and then dilute with the aqueous buffer.	[4][5][6]
Storage	-20°C	Store at -20°C. Stable for at least 4 years as a solid. In DMSO, solutions may be stored at -20°C for up to 1 month.	[5][6]
Purity	-	≥98% or ≥99% depending on the supplier	[5][7]

Mechanism of Action: Hijacking the Ubiquitin-Proteasome System

Pomalidomide functions as a "molecular glue" by binding to Cereblon (CRBN), a substrate receptor of the Cullin 4-RING E3 ubiquitin ligase complex (CRL4^{CRBN}).^{[8][9]} This binding event alters the substrate specificity of the E3 ligase, leading to the recruitment, ubiquitination, and subsequent proteasomal degradation of neosubstrates, primarily the lymphoid transcription factors Ikaros (IKZF1) and Aiolos (IKZF3).^{[8][10]} The degradation of these transcription factors results in the downregulation of key downstream targets, including interferon regulatory factor 4 (IRF4) and the oncogene c-Myc, ultimately leading to antiproliferative and apoptotic effects in susceptible cancer cells.^{[8][11]}

In the context of a PROTAC, the pomalidomide moiety of **Pomalidomide-C6-NHS ester** serves to recruit the CRL4^{CRBN} E3 ligase to a target protein of interest, which is linked via the C6 chain and a ligand specific to that target. This induced proximity facilitates the ubiquitination and degradation of the target protein.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pomalidomide-C6-NHS ester 基于 Pomalidomide 的功能化衍生物-UDP糖 | MOF | 金属有机框架 | 聚集诱导发光 | 荧光标记推荐西安齐岳生物 [qiyebio.com]

- [2. medchemexpress.cn \[medchemexpress.cn\]](https://medchemexpress.cn)
- [3. Pomalidomide | C₁₃H₁₁N₃O₄ | CID 134780 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. Pomalidomide | C₁₃H₁₁N₃O₄ | CID 134780 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [6. Pomalidomide | Cell Signaling Technology \[cellsignal.com\]](https://cellsignal.com)
- [7. Pomalidomide synthesis - chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
- [8. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [9. Cereblon and Its Role in the Treatment of Multiple Myeloma by Lenalidomide or Pomalidomide \[pubs.sciepub.com\]](https://pubs.sciepub.com)
- [10. Immunomodulatory agents lenalidomide and pomalidomide co-stimulate T cells by inducing degradation of T cell repressors Ikaros and Aiolos via modulation of the E3 ubiquitin ligase complex CRL4CRBN - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [11. Cereblon is a direct protein target for immunomodulatory and antiproliferative activities of lenalidomide and pomalidomide - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Pomalidomide-C6-NHS Ester: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12394778/docs#pomalidomide-c6-nhs-ester-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b12394778/docs#pomalidomide-c6-nhs-ester-a-comprehensive-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)